

(+)-Intermedine as a Secondary Metabolite in Plants: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Intermedine

Cat. No.: B191556

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-Intermedine is a naturally occurring pyrrolizidine alkaloid (PA), a class of secondary metabolites synthesized by numerous plant species as a defense mechanism against herbivores.[1][2] PAs are esters composed of a necine base, which is a derivative of pyrrolizidine, and one or more necic acids.[3] Specifically, **(+)-Intermedine** is a monoester of the retronecine base.[3] This technical guide provides a comprehensive overview of **(+)-Intermedine**, focusing on its presence in plants, methods for its quantification, and its biological activities, particularly its mechanism of hepatotoxicity. This document is intended to serve as a valuable resource for researchers in natural product chemistry, toxicology, and drug development.

Chemical Structure

(+)-Intermedine is characterized by its specific stereochemistry, which is crucial for its biological activity.

Chemical Formula: $C_{15}H_{25}NO_5$

Molecular Weight: 299.36 g/mol

IUPAC Name: [(1R,7aR)-1-hydroxy-2,3,5,7a-tetrahydro-1H-pyrrolizin-7-yl]methyl (2S,3R)-2,3-dihydroxy-2-isopropylbutanoate

Data Presentation: Quantitative Analysis of (+)-Intermedine in Various Plant Species

The concentration of **(+)-Intermedine** can vary significantly depending on the plant species, the part of the plant, and the developmental stage. The following tables summarize quantitative data from various studies.

Plant Species	Plant Part	(+)-Intermedine Concentration (µg/g dry weight)	Reference
Symphytum officinale (Comfrey)	Root	1280 - 8320	[4]
Leaf	15 - 55	[4]	
Symphytum x uplandicum (Russian Comfrey)	Root	100 - 2270	[4]
Leaf	100 - 2200	[4]	
Symphytum asperum	Leaf	100	[4]
Amsinckia menziesii	Whole Plant	Presence confirmed, quantitative data variable	[5][6]
Heliotropium europaeum	Whole Plant	Presence confirmed, quantitative data variable	[7][8][9]
Echium vulgare	Whole Plant	Presence confirmed, quantitative data variable	[10][11][12][13][14]
Cynoglossum officinale	Whole Plant	Presence confirmed, quantitative data variable	[15][16][17]

Experimental Protocols

Extraction of (+)-Intermedine from Plant Material

A widely used method for the extraction of pyrrolizidine alkaloids, including **(+)-Intermedine**, from dried and ground plant material involves acidic aqueous extraction followed by solid-phase extraction (SPE) for purification.

Materials:

- Dried and finely ground plant material
- Extraction Solution: 0.05 M H₂SO₄
- Neutralization Solution: 2.5% Ammonia solution in water
- Methanol
- Water (HPLC grade)
- Centrifuge
- Ultrasonic bath
- Solid-Phase Extraction (SPE) cartridges (e.g., C18 or strong cation exchange - SCX)

Procedure:

- Weigh 2.0 g of the homogenized plant material into a centrifuge tube.
- Add 20 mL of the 0.05 M H₂SO₄ extraction solution.
- Sonicate the mixture for 15 minutes at room temperature.[\[18\]](#)
- Centrifuge the sample at 3800 x g for 10 minutes.[\[18\]](#)
- Collect the supernatant.
- Repeat the extraction process on the plant pellet with another 20 mL of the extraction solution.
- Combine the supernatants and neutralize to pH 7 with the ammonia solution.[\[18\]](#)
- Filter the neutralized extract before proceeding to SPE.

Solid-Phase Extraction (SPE) for Sample Clean-up

Materials:

- Neutralized plant extract
- SPE cartridges (C18)
- Methanol
- Water (HPLC grade)
- Vacuum manifold

Procedure:

- Condition the C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of water through it.[\[18\]](#)
- Load 10 mL of the neutralized and filtered plant extract onto the cartridge.
- Wash the cartridge with 10 mL of water to remove polar impurities.
- Dry the cartridge under vacuum for 5-10 minutes.[\[18\]](#)
- Elute the PAs, including **(+)-Intermedine**, with 10 mL of methanol.[\[18\]](#)
- Evaporate the methanol eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume (e.g., 1 mL) of the initial mobile phase for HPLC-MS/MS analysis.[\[18\]](#)

Quantification by High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)

Instrumentation:

- HPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Chromatographic Conditions (Example):

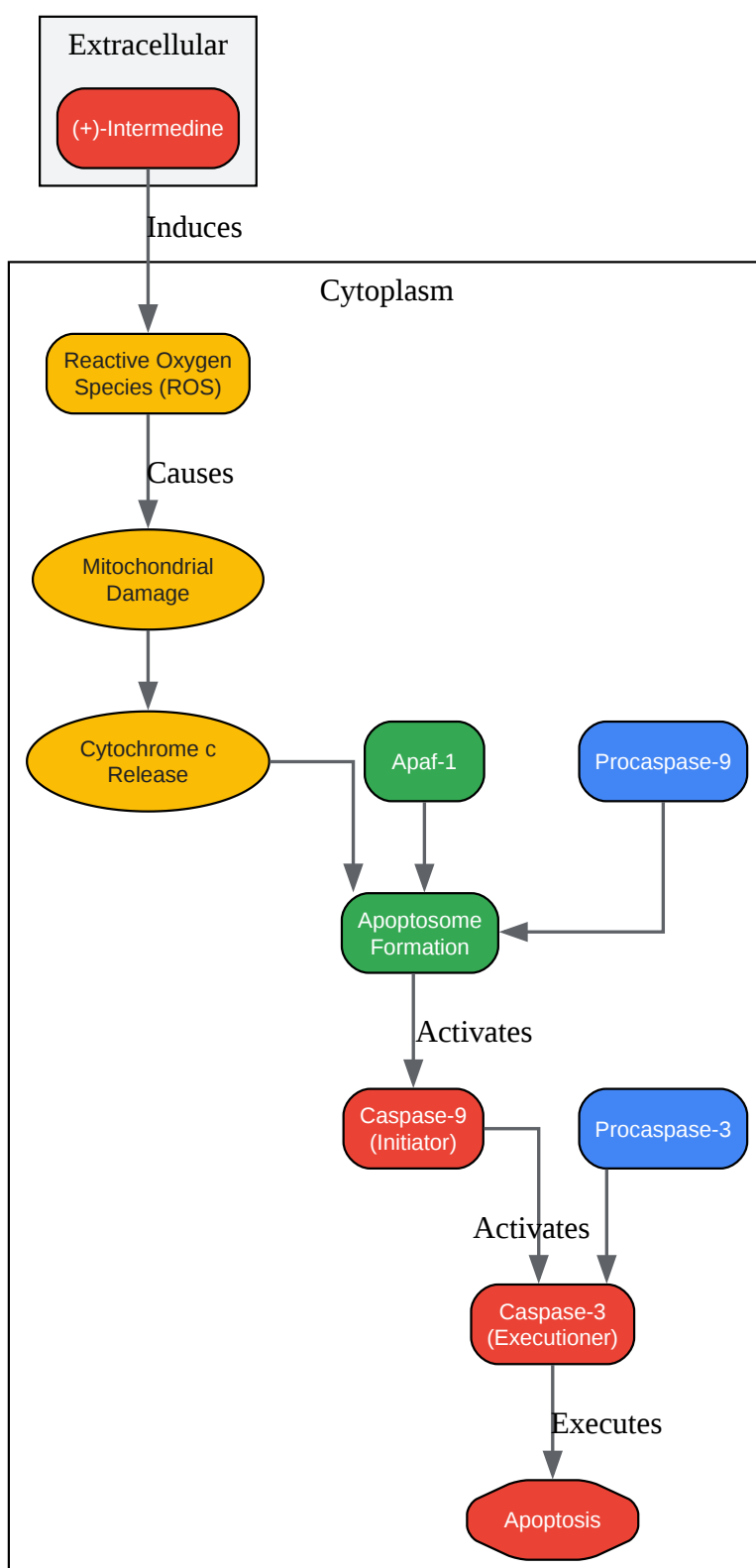
- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile or methanol
- Gradient: A typical gradient would start with a low percentage of mobile phase B, increasing linearly to a high percentage over several minutes to elute compounds of increasing hydrophobicity. For example, 5% B to 95% B over 10 minutes.
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 μ L

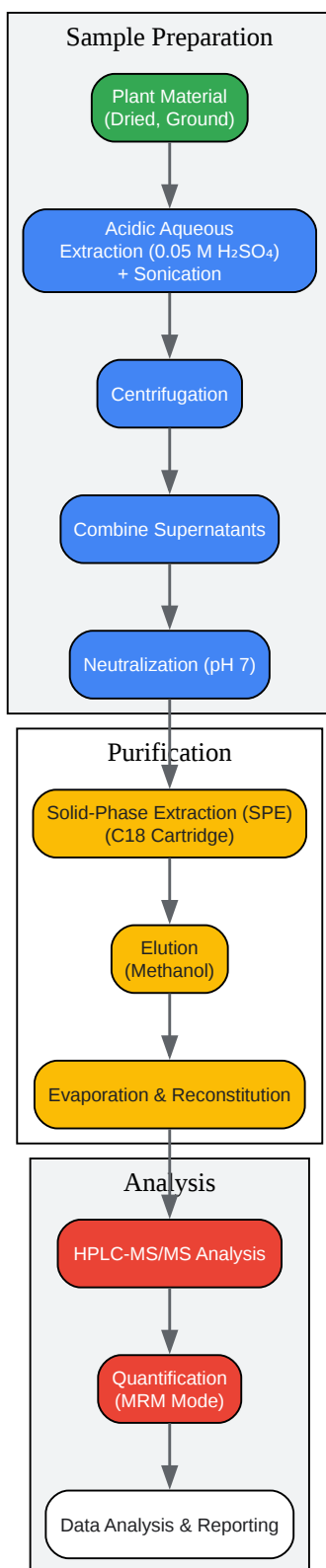
Mass Spectrometry Conditions (Example for **(+)-Intermedine**):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - Precursor Ion (Q1): m/z 300.2
 - Product Ions (Q3): m/z 120.1, m/z 138.1 (These are characteristic fragment ions of the retronecine base)
- Collision Energy and other MS parameters: These need to be optimized for the specific instrument being used.

Mandatory Visualization

Signaling Pathway of (+)-Intermedine-Induced Apoptosis





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. repository.up.ac.za [repository.up.ac.za]
- 2. Solid-phase extraction and HPLC-MS profiling of pyrrolizidine alkaloids and their N-oxides: a case study of Echium plantagineum | Scilit [scilit.com]
- 3. Pyrrolizidine Alkaloid Extraction and Analysis: Recent Updates - PMC [pmc.ncbi.nlm.nih.gov]
- 4. lcms.cz [lcms.cz]
- 5. connectsci.au [connectsci.au]
- 6. researchgate.net [researchgate.net]
- 7. Comparative Risk Assessment of Three Native Heliotropium Species in Israel - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Pyrrolizidine Alkaloids from Echium vulgare in Honey Originate Primarily from Floral Nectar - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Echium vulgare - Wikipedia [en.wikipedia.org]
- 13. nwcb.wa.gov [nwcb.wa.gov]
- 14. scispace.com [scispace.com]
- 15. mdpi.com [mdpi.com]
- 16. Traditional uses, phytochemistry, pharmacology, toxicity and clinical application of traditional Chinese medicine Cynoglossum amabile: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. bfr.bund.de [bfr.bund.de]

- To cite this document: BenchChem. [(+)-Intermedine as a Secondary Metabolite in Plants: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191556#intermedine-as-a-secondary-metabolite-in-plants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com